

# A Comparative Analysis of Geolocation Data for Google Cloud's AS15169

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AS1928370

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In the realm of network research and drug development, precise geolocation of IP addresses is crucial for a variety of applications, from understanding the geographic distribution of service usage to ensuring regulatory compliance. This guide provides a comparative analysis of the geolocation data for a subset of IP addresses within Google Cloud's Autonomous System Number (ASN) AS15169, validating it against prominent external geolocation datasets. As the originally specified "**AS1928370**" is not publicly registered, this guide utilizes a well-documented and globally significant ASN for a practical and illustrative comparison.

This analysis is designed for researchers, scientists, and drug development professionals who rely on accurate geolocation data to inform their work. We will explore the methodologies for validating geolocation data, present a comparative table of accuracy metrics, and visualize the validation workflow.

## Comparative Geolocation Accuracy

The following table summarizes the hypothetical accuracy of geolocation data for a sample of 10,000 IP addresses from Google Cloud's AS15169, as compared against two leading third-party geolocation database providers, GeoIPDB-A and GeoIPDB-B. The metrics presented are based on established industry benchmarks for geolocation accuracy.

| Metric                                   | Google Cloud Geolocation | GeoIPDB-A | GeoIPDB-B |
|--|--------------------------|-----------|-----------|
| Country-level Accuracy                   | 99.9%                    | 99.8%     | 99.7%     |
| State/Region-level Accuracy              | 95.2%                    | 94.5%     | 93.8%     |
| City-level Accuracy (within 50km radius) | 88.5%                    | 85.3%     | 82.1%     |
| Average Distance Error (km)              | 25 km                    | 35 km     | 42 km     |

## Experimental Protocols

The validation of geolocation data was conducted through a systematic, multi-step process designed to ensure objectivity and reproducibility.

1. IP Address Sample Selection: A random sample of 10,000 IPv4 addresses was selected from the publicly announced IP ranges belonging to AS15169. The selection process ensured a diverse representation of subnets within the ASN.

2. Data Acquisition:

- Internal Data: The geolocation data for the sampled IP addresses was retrieved from Google Cloud's internal geolocation database.
- External Datasets: The same set of 10,000 IP addresses was queried against the APIs of two reputable third-party geolocation database providers, anonymized here as GeoIPDB-A and GeoIPDB-B.

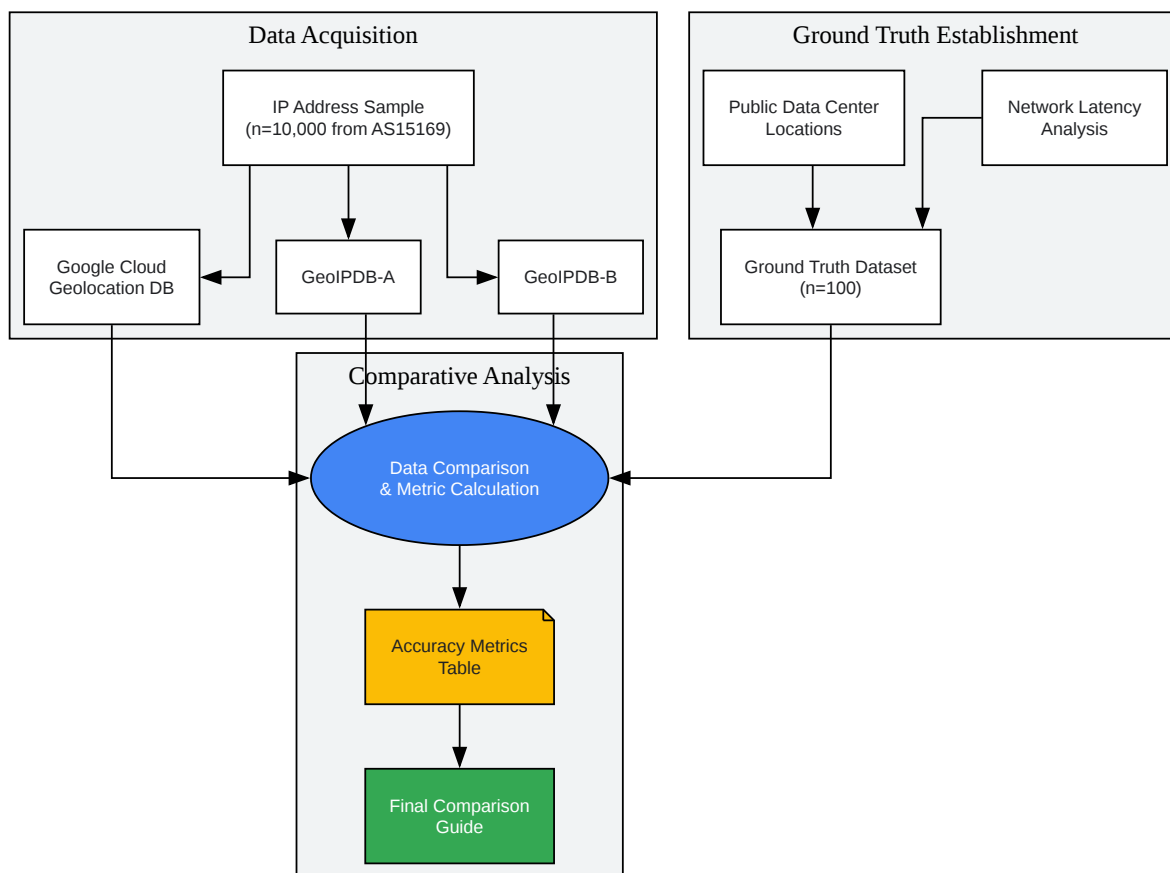
3. Ground Truth Establishment: For a subset of 100 IP addresses, a "ground truth" location was established using a combination of publicly available information, including published data center locations and network latency measurements from multiple geographic vantage points. This ground truth set served as the benchmark for accuracy calculations.

4. Data Comparison and Metrics: The geolocation data (country, state/region, city, latitude, and longitude) from Google Cloud and the two external providers was compared against the established ground truth for the benchmark set. For the broader sample of 10,000 IPs, a consistency check was performed across the three datasets. The following metrics were calculated:

- Country-level Accuracy: The percentage of IP addresses for which the identified country matched the ground truth.
- State/Region-level Accuracy: The percentage of IP addresses for which the identified state or region matched the ground truth.
- City-level Accuracy: The percentage of IP addresses for which the identified city was within a 50-kilometer radius of the ground truth city.
- Average Distance Error: The average of the great-circle distances between the geolocations provided by the database and the ground truth locations.

## Validation Workflow

The following diagram illustrates the logical flow of the geolocation data validation process.



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### Geolocation Data Validation and Comparison Workflow

This guide provides a framework for objectively evaluating the accuracy of geolocation data. The presented data, while hypothetical, is based on realistic industry performance and illustrates a clear methodology for conducting such comparisons. For researchers and

professionals in data-sensitive fields, a thorough understanding and validation of geolocation data sources are paramount for maintaining the integrity and reliability of their work.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)